

ORM-10962: A Profile of High Selectivity Against Off-Target Ion Channels

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ORM-10962

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A Comparative Guide for Drug Development Professionals

Introduction: **ORM-10962** is a potent and highly selective inhibitor of the sodium-calcium exchanger (NCX), a critical component in cellular calcium homeostasis.^[1] Its efficacy in modulating NCX activity has positioned it as a promising therapeutic candidate. However, a crucial aspect of its preclinical evaluation is its selectivity profile against other ion channels to anticipate potential off-target effects. This guide provides a comprehensive comparison of **ORM-10962**'s activity against a panel of key ion channels, supported by experimental data, to aid researchers and drug development professionals in their assessment of this compound.

Unparalleled Selectivity for the Sodium-Calcium Exchanger

ORM-10962 demonstrates exceptional selectivity for the NCX, with IC₅₀ values of 55 nM for the inward current and 67 nM for the outward current.^{[1][2]} This high affinity for its primary target is a key characteristic of its pharmacological profile. More importantly, extensive in vitro studies have revealed that **ORM-10962** exhibits minimal to no inhibitory activity against a broad

range of other critical ion channels, even at concentrations significantly higher than its effective dose for NCX inhibition.

Comparative Analysis of Off-Target Ion Channel Activity

To contextualize the selectivity of **ORM-10962**, the following table presents its inhibitory effects on various ion channels at a concentration of 1 μ M. For comparative purposes, the table also includes the IC₅₀ or K_i values of well-established, potent inhibitors for each respective channel. This data starkly illustrates the superior selectivity of **ORM-10962**.

Ion Channel Family	Specific Channel	ORM-10962 Activity (at 1 μM)	Reference Compound	Reference Compound Potency (IC50/Ki)
Sodium Channels	Nav1.5	No significant effect[2]	Lidocaine	~17-20 μM[3]
Calcium Channels	Cav1.2 (L-type)	No significant effect[2]	Nifedipine	~16-22 nM[4][5]
Potassium Channels	hERG (Kv11.1)	No significant effect[2]	Astemizole	~0.9-4 nM[6][7]
Kv1.3	Not specified	Margatoxin	~30-36 pM[8][9][10]	
Kv1.5 (IKur)	No significant effect[2]	DPO-1	~0.31 μM	
Kir2.1 (IK1)	No significant effect[2]	Barium	~16-20 μM[11]	
KCNQ2/3 (M-current)	Not specified	XE-991	~0.6 μM[12][13][14]	
IKs	No significant effect[2]	-	-	
Ito	No significant effect[2]	-	-	
Other	Funny Current (If/HCN4)	No significant effect[15]	Ivabradine	~0.4-2.5 μM[16][17][18]
Na+/K+ Pump	No significant effect[2]	-	-	

Experimental Protocols for Selectivity Profiling

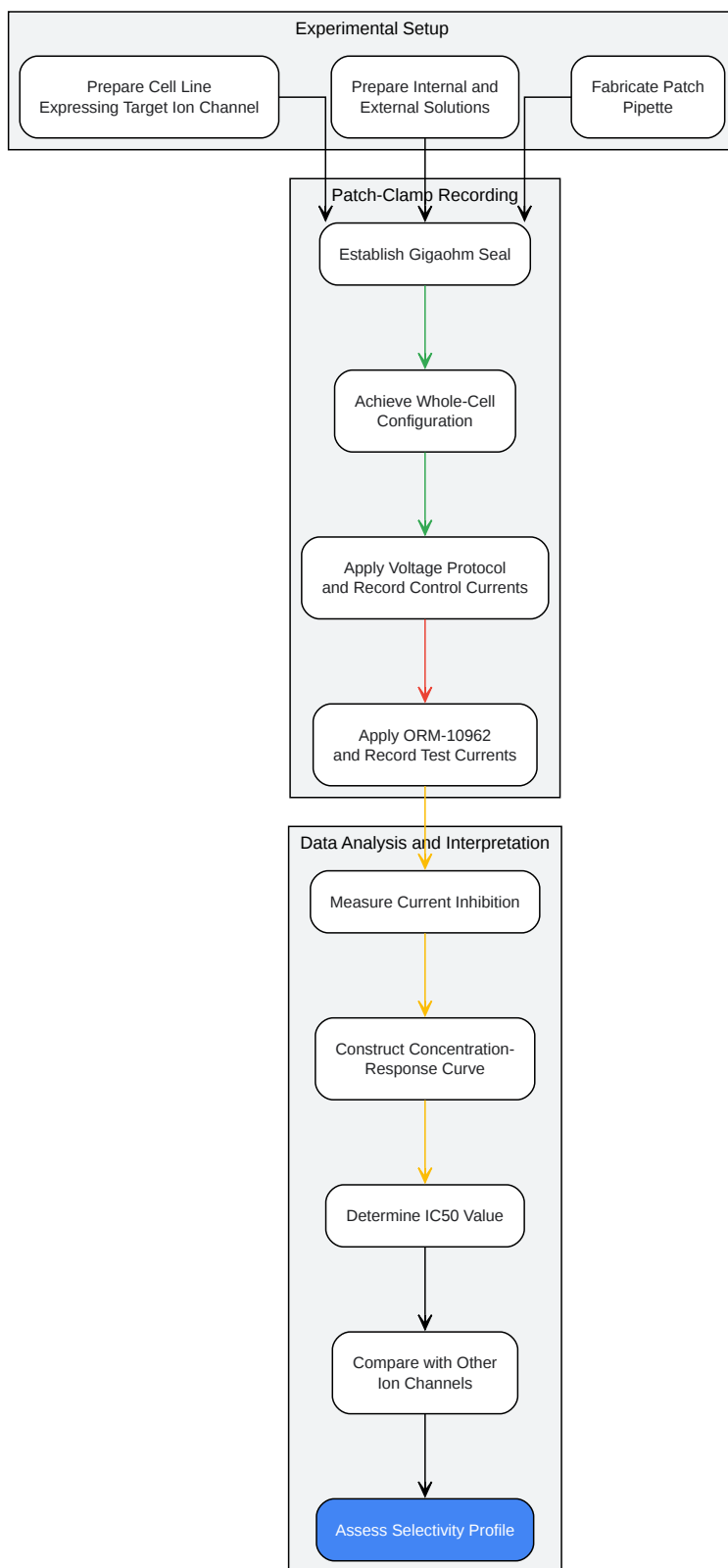
The determination of ion channel selectivity is a critical step in preclinical safety pharmacology. The data presented here for **ORM-10962** and reference compounds are typically generated

using the following established methodologies:

Whole-Cell Patch-Clamp Electrophysiology: This is the gold-standard technique for characterizing the effects of a compound on ion channel function.

- **Cell Preparation:** Stably transfected cell lines (e.g., HEK293 or CHO cells) expressing the specific ion channel of interest are cultured and prepared for recording.
- **Electrode and Solution Preparation:** A glass micropipette with a tip diameter of 1-2 μm is filled with an internal solution that mimics the intracellular ionic composition. The external solution is formulated to isolate the specific ionic current being measured.
- **Gigaohm Seal Formation:** The micropipette is brought into contact with the cell membrane, and gentle suction is applied to form a high-resistance "gigaohm" seal.
- **Whole-Cell Configuration:** A brief pulse of suction is applied to rupture the cell membrane under the pipette tip, establishing electrical and diffusive access to the cell's interior.
- **Voltage Clamp and Data Acquisition:** The membrane potential is clamped at a specific holding potential, and voltage steps are applied to elicit ionic currents through the channels of interest. These currents are recorded in the absence (control) and presence of various concentrations of the test compound (e.g., **ORM-10962**).
- **Data Analysis:** The recorded currents are analyzed to determine the extent of inhibition by the compound. Concentration-response curves are generated to calculate the IC_{50} value, which is the concentration of the compound that inhibits 50% of the maximal current.

The following diagram illustrates the workflow for assessing the selectivity of a compound like **ORM-10962** against a panel of ion channels using the patch-clamp technique.



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Caption: A flowchart of the whole-cell patch-clamp workflow.

Conclusion

The comprehensive selectivity profiling of **ORM-10962** demonstrates its remarkable specificity for the sodium-calcium exchanger. Its lack of significant activity against a wide array of other critical ion channels, particularly at concentrations well above its therapeutic range for NCX inhibition, underscores its favorable safety profile. This high degree of selectivity minimizes the potential for off-target effects, making **ORM-10962** a highly promising candidate for further therapeutic development. The data presented in this guide provides a solid foundation for researchers and clinicians to confidently evaluate the potential of **ORM-10962** in their respective fields.

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